

N-(2-cyanoethyl)glycine: A Technical Health and Safety Guide for Researchers

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Compound of Interest

Compound Name: **N-(2-cyanoethyl)glycine**

Cat. No.: **B018384**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety information for **N-(2-cyanoethyl)glycine**, a compound used in various research and development applications. This document synthesizes available data on its chemical and physical properties, toxicological profile, and safe handling procedures. It is intended to serve as a vital resource for laboratory personnel and drug development professionals to ensure safe handling and mitigate potential risks associated with its use.

Chemical and Physical Properties

N-(2-cyanoethyl)glycine is a white, solid organic compound. A summary of its key physical and chemical properties is presented in Table 1. There is some variation in the reported melting point, which may be attributed to different experimental conditions or sample purity.

Table 1: Physicochemical Properties of **N-(2-cyanoethyl)glycine**

Property	Value	Source(s)
Molecular Formula	C5H8N2O2	[1]
Molecular Weight	128.13 g/mol	[1]
CAS Number	3088-42-4	[1]
Appearance	White solid/powder	[1]
Melting Point	188-193 °C, ~195 °C (decomposition)	[1]
Boiling Point	237.54 °C (estimated)	[1]
Solubility	Soluble in water and ethanol.	[1]
Density	1.2864 g/cm ³ (estimated)	[1]
Vapor Pressure	1.3 x 10 ⁻⁵ mmHg at 25°C	[1]

Hazard Identification and Toxicology

N-(2-cyanoethyl)glycine is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and ingestion. It is harmful if swallowed, in contact with skin, or inhaled, and can cause skin and serious eye irritation.[\[1\]](#)

Table 2: GHS Hazard Classification for **N-(2-cyanoethyl)glycine**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	1/2	H318/H319: Causes serious eye damage/irritation
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation

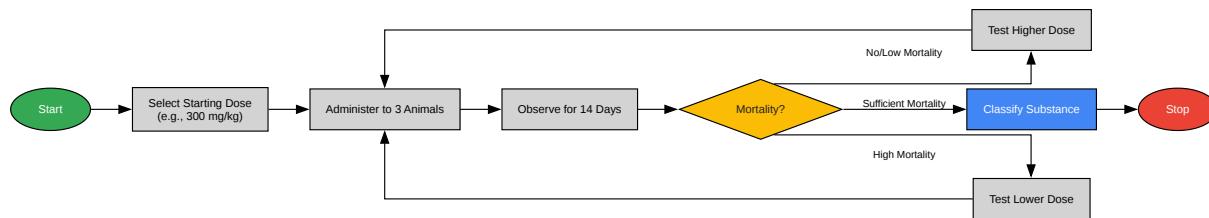
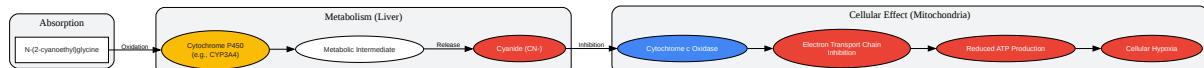
Source: Aggregated GHS information from multiple sources.[\[1\]](#)

Quantitative Toxicological Data:

Specific LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) values for **N-(2-cyanoethyl)glycine** are not readily available in the public domain. The GHS classifications in Table 2 indicate that the substance falls within a range of acute toxicity considered harmful, but precise quantitative values have not been identified in comprehensive searches of toxicological databases.

Proposed Mechanism of Toxicity

The toxicity of aliphatic nitriles, such as **N-(2-cyanoethyl)glycine**, is often attributed to their in vivo metabolism, which can liberate cyanide. This metabolic activation is typically mediated by the cytochrome P450 enzyme system in the liver. The released cyanide ion can then inhibit cytochrome c oxidase, a critical enzyme in the mitochondrial electron transport chain. This inhibition disrupts cellular respiration, leading to cellular hypoxia and potentially cell death.



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References

- 1. N-(2-cyanoethyl)glycine | C5H8N2O2 | CID 76526 - PubChem [pubchem.ncbi.nlm.nih.gov]
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